

preventing decomposition of 5-oxohexanal

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Compound Focus: 5-Oxohexanal

CAS No.: 505-03-3

Cat. No.: S9039897

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Chemical Profile of 5-Oxohexanal

The table below summarizes the key identifiers and physicochemical properties of **5-oxohexanal** as found in chemical databases.

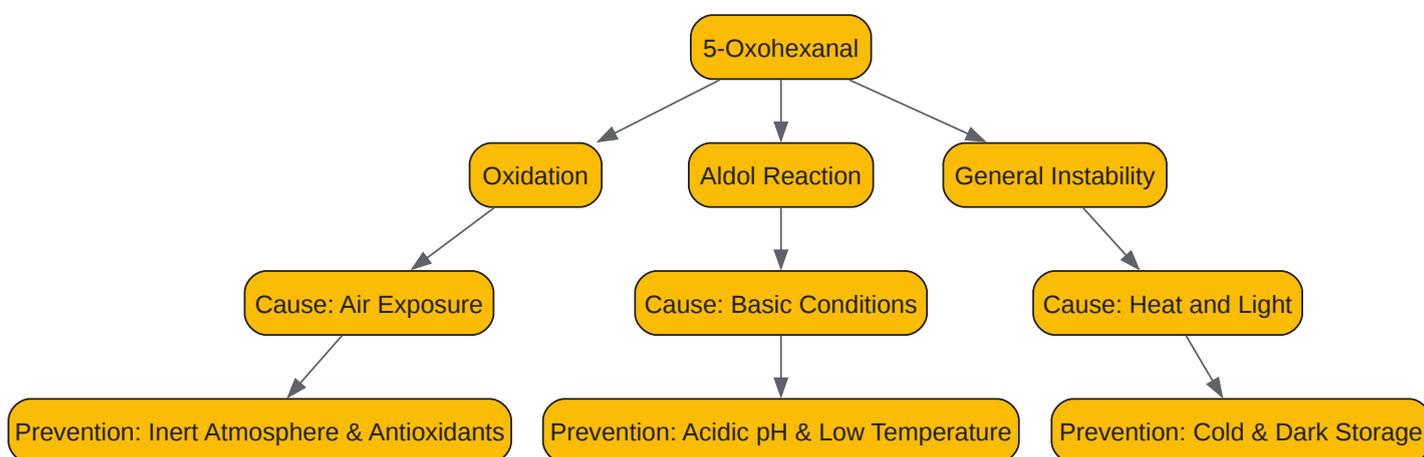
Property	Description
Common Name	5-Oxohexanal [1] [2]
CAS Number	505-03-3 [1] [2]
Molecular Formula	C ₆ H ₁₀ O ₂ [1] [2]
Average Molecular Weight	114.14 g/mol [1] [2]
SMILES	CC(=O)CCCC=O [2]
IUPAC Name	5-oxohexanal [2]
Synonyms	1,5-Hexanedione; g-Acetylbutyraldehyde [1] [3]
Compound Class	Medium-chain aldehyde [2]

Stabilization Strategies for Aldehydes

The following troubleshooting guide outlines common decomposition pathways for aldehydes like **5-oxohexanal** and proposes potential mitigation strategies based on general chemical principles.

Problem & Signs	Underlying Cause	Potential Preventive Measures
Oxidation to Carboxylic Acid: Presence of 5-oxohexanoic acid.	Exposure to atmospheric oxygen.	Use under inert atmosphere (N ₂ , Argon); add antioxidants (e.g., BHT) [4].
Unwanted Aldol Addition: Formation of dimers/oligomers; low yield.	Base-catalyzed reaction between carbonyl groups.	Maintain slightly acidic conditions; avoid strong bases; use controlled, low temperature [5].
General Instability: Sample degradation over time.	Combined factors of heat, light, and air.	Store at low temperatures (-20°C or below); protect from light with amber glass; use high-purity, fresh solvents.

The relationships between these decomposition pathways and stabilization strategies are illustrated in the workflow below.



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Analytical Monitoring Protocol

To effectively monitor the stability of **5-oxohexanal** in your experiments, the following analytical methods are recommended:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a suitable method for tracking the concentration of **5-oxohexanal** and identifying its decomposition products. The predicted Kovats Retention Index for **5-oxohexanal** can serve as a reference point:
 - **Standard non-polar column:** 902.9 [2]
 - **Semi-standard non-polar column:** 961.2 [2]
- **Liquid Chromatography-Mass Spectrometry (LC-MS):** For a more detailed analysis, you can use the predicted Collision Cross Section (CCS) values as a reference when using LC-MS systems:
 - **Predicted CCS ([M+H]⁺):** 124.565 Å² (DarkChem); 126.05 Å² (DeepCCS) [2]
 - **Predicted CCS ([M-H]⁻):** 120.674 Å² (DarkChem); 123.903 Å² (DeepCCS) [2]

Key Recommendations Summary

To summarize the key actions for working with **5-oxohexanal**:

- **Control the Environment:** Use an inert atmosphere and maintain a cool, acidic environment to prevent oxidation and aldol reactions [4] [5].
- **Monitor System Purity:** Employ GC-MS or LC-MS, using the provided reference data, to establish a baseline for pure **5-oxohexanal** and check for decomposition products regularly [2].
- **Prioritize Cold Storage:** For both short-term and long-term storage, keep the compound at low temperatures (e.g., -20°C to -80°C) in amber vials to minimize all forms of degradation [6].

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References

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